

An In-depth Technical Guide to N,N'-Thiobisphthalimide (CAS 7764-29-6)

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Compound of Interest

Compound Name: *N,N'*-Thiobisphthalimide

CAS No.: 7764-29-6

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N,N'-Thiobisphthalimide, with the CAS number 7764-29-6, is a versatile chemical compound characterized by a central sulfur atom bridging two phthalimide groups.^[1] This symmetrical molecule serves as a valuable reagent in organic synthesis and holds potential for applications in materials science and drug development. Its primary utility lies in its function as a sulfur transfer agent, facilitating the formation of disulfide and trisulfide bonds in various molecules.^[2] This property is of significant interest in the design and synthesis of novel therapeutic agents, as disulfide bonds are crucial for the structure and function of many biologically active proteins and peptides. Furthermore, the phthalimide moiety itself is a well-known pharmacophore present in numerous drugs with a wide range of biological activities, including anti-inflammatory, antimicrobial, and anticancer effects.^{[3][4][5]}

This technical guide provides a comprehensive overview of **N,N'-Thiobisphthalimide**, including its chemical and physical properties, detailed synthesis protocols, its applications as a

synthetic reagent, and an exploration of the potential, though not yet fully elucidated, biological significance of this compound and its derivatives.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **N,N'-Thiobisphthalimide** is presented in the table below for easy reference and comparison.

Property	Value	Reference(s)
CAS Number	7764-29-6	[6]
Molecular Formula	C ₁₆ H ₈ N ₂ O ₄ S	[1][6]
Molecular Weight	324.31 g/mol	[1][6]
Appearance	White to off-white or pale yellow solid	[6][7]
Melting Point	214-218 °C	[6][8]
Boiling Point	553.0 ± 33.0 °C at 760 mmHg (Predicted)	[6][9]
Density	1.68 ± 0.1 g/cm ³ (Predicted)	[6][9]
Flash Point	288.3 °C	[6][7]
Solubility	Slightly soluble in Chloroform	[9]
InChIKey	QYIWBOWEQBEAGP-UHFFFAOYSA-N	[10]

Synthesis and Experimental Protocols

N,N'-Thiobisphthalimide can be synthesized from readily available starting materials. The most common method involves the reaction of phthalimide with sulfur monochloride.

Synthesis of N,N'-Thiobisphthalimide from Phthalimide and Sulfur Monochloride

This protocol is adapted from a published procedure for the synthesis of **N,N'-Thiobisphthalimide**.^[2]

Materials:

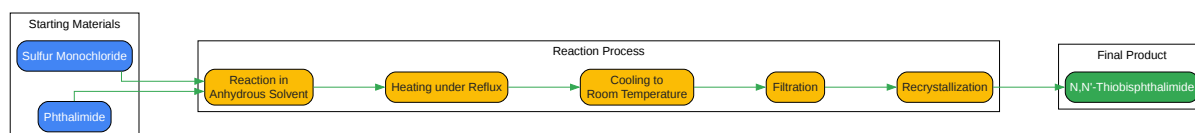
- Phthalimide
- Sulfur monochloride (S_2Cl_2)
- Anhydrous solvent (e.g., toluene or dichloromethane)
- Stirring apparatus
- Heating mantle or oil bath
- Filtration apparatus
- Recrystallization solvent (e.g., ethanol)

Procedure:

- In a clean, dry round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve phthalimide in an appropriate anhydrous solvent.
- Slowly add sulfur monochloride to the stirred solution at room temperature. The reaction is typically exothermic, and the addition rate should be controlled to maintain a moderate temperature.
- After the addition is complete, heat the reaction mixture to reflux and maintain for a period of time (e.g., 2-4 hours) to ensure the reaction goes to completion.
- Monitor the reaction progress using a suitable analytical technique, such as Thin Layer Chromatography (TLC).
- Once the reaction is complete, allow the mixture to cool to room temperature.
- The crude product, which often precipitates out of the solution, is collected by filtration.

- Wash the collected solid with a small amount of cold solvent to remove any unreacted starting materials.
- For further purification, recrystallize the crude **N,N'-Thiobisphthalimide** from a suitable solvent like ethanol to obtain a pure, crystalline product.
- Dry the purified product under vacuum. A yield of approximately 74% has been reported for this method.^[2]

Workflow for the Synthesis of **N,N'-Thiobisphthalimide**:



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Synthesis of **N,N'-Thiobisphthalimide** Workflow

Applications in Organic Synthesis and Drug Development

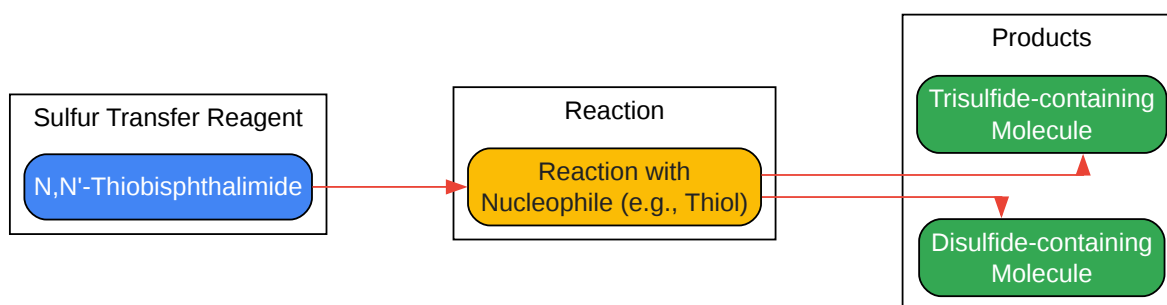
The primary application of **N,N'-Thiobisphthalimide** in a research and development setting is as a sulfur transfer reagent. Its ability to donate a sulfur atom makes it a valuable tool for the synthesis of molecules containing disulfide and trisulfide linkages.

Synthesis of Disulfides and Trisulfides

N,N'-Thiobisphthalimide can react with thiols to generate disulfides or can be used as a precursor for other sulfur transfer reagents. For instance, it is a key starting material in the synthesis of **N,N''-Thiodipthalimide**, which has been utilized in the design of novel

podophyllotoxin derivatives with cytotoxic properties.[9] It is also used to prepare cysteine-based trisulfides, which are important for studying the biological roles of these sulfur-containing species.[2]

General Workflow for Application as a Sulfur Transfer Agent:



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Application of **N,N'-Thiobisphthalimide** as a Sulfur Transfer Agent

Role in the Synthesis of N-(N-morpholindithio)phthalimide

N,N'-Thiobisphthalimide serves as a precursor for the synthesis of N-(N-morpholindithio)phthalimide, a stable and odorless bilateral disulfurating agent.[11][12] This derivative offers a versatile platform for the synthesis of diverse unsymmetrical disulfides, which are valuable in drug discovery and linker chemistry for applications such as antibody-drug conjugates.[11][12]

Biological Activity and Potential Mechanisms of Action (Inferred)

Direct studies on the biological mechanism of action of **N,N'-Thiobisphthalimide** are limited. However, based on the known activities of the phthalimide scaffold and the reactivity of the thio-linkage, some potential biological roles can be inferred.

Cytotoxicity

Phthalimide derivatives have been reported to exhibit cytotoxic effects against various cancer cell lines.[8] The mechanism of action for some of these derivatives involves the induction of apoptosis through pathways that include membrane disruption, DNA fragmentation, and mitochondrial depolarization.[8] While **N,N'-Thiobisphthalimide** itself has not been extensively studied for its cytotoxic potential, its structural similarity to other biologically active phthalimides suggests that it could be a candidate for such investigations.

General Protocol for In Vitro Cytotoxicity Assessment (MTT Assay):

This is a general protocol that can be adapted to assess the cytotoxicity of **N,N'-Thiobisphthalimide** against various cell lines.

Materials:

- Cancer cell line of interest (e.g., HeLa, MCF-7)
- Complete cell culture medium
- **N,N'-Thiobisphthalimide** (dissolved in a suitable solvent like DMSO)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Solubilization buffer (e.g., DMSO or a solution of SDS in HCl)
- 96-well microtiter plates
- Multichannel pipette
- Microplate reader

Procedure:

- Seed the cells in a 96-well plate at a predetermined density and allow them to adhere overnight in a CO₂ incubator.
- Prepare serial dilutions of **N,N'-Thiobisphthalimide** in a complete culture medium.

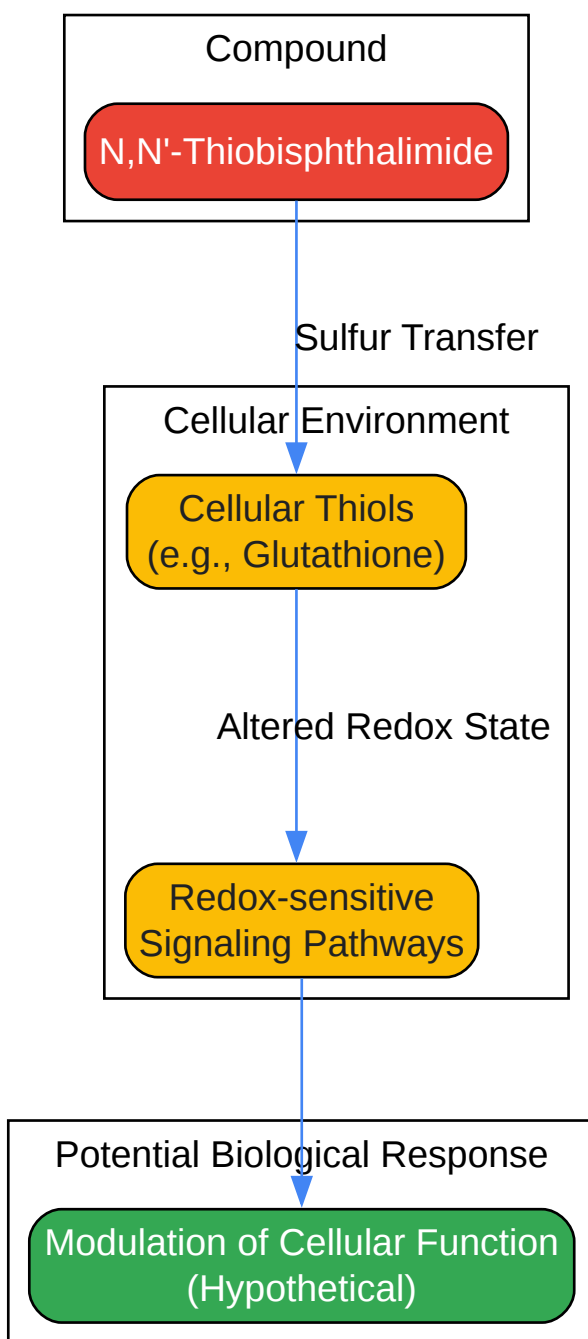
- Remove the old medium from the wells and add the medium containing different concentrations of the test compound. Include a vehicle control (medium with the solvent used to dissolve the compound) and a positive control (a known cytotoxic agent).
- Incubate the plate for a specified period (e.g., 24, 48, or 72 hours).
- After the incubation period, add MTT solution to each well and incubate for a further 2-4 hours. During this time, viable cells with active mitochondrial dehydrogenases will convert the yellow MTT to purple formazan crystals.
- Remove the MTT-containing medium and add the solubilization buffer to each well to dissolve the formazan crystals.
- Measure the absorbance of the solution in each well using a microplate reader at a wavelength of approximately 570 nm.
- Calculate the percentage of cell viability for each concentration of the test compound relative to the vehicle control. The IC₅₀ value (the concentration of the compound that inhibits cell growth by 50%) can then be determined.

Potential Interaction with Signaling Pathways

The phthalimide core is known to be a key structural feature in molecules that modulate various signaling pathways. For instance, certain phthalimide derivatives have been shown to possess anti-inflammatory properties by inhibiting the production of nitric oxide (NO) and down-regulating the expression of inducible nitric oxide synthase (iNOS).^[3] The mechanism for some of these compounds involves the suppression of the Toll-like receptor (TLR)4 signaling pathway.^[3]

Given that **N,N'-Thiobisphthalimide** can act as a sulfur donor, it is conceivable that it could interact with cellular thiols and redox-sensitive signaling pathways. However, there is currently no direct experimental evidence to support a specific signaling pathway modulated by **N,N'-Thiobisphthalimide**. Further research is required to elucidate its specific biological targets and mechanisms of action.

Hypothetical Signaling Pathway Interaction:



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Hypothetical Interaction with Cellular Redox Signaling

Safety and Handling

N,N'-Thiobisphthalimide is classified as harmful if swallowed and causes skin and serious eye irritation.[1][7] It may also cause respiratory irritation.[1][7] Appropriate personal protective

equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound.[7] Work should be conducted in a well-ventilated area or a fume hood to avoid inhalation of dust.[7]

Store the compound in a tightly closed container in a dry, cool, and well-ventilated place.[7] It is hygroscopic and should be protected from moisture.[9]

Conclusion

N,N'-Thiobisphthalimide is a valuable chemical entity with established utility in organic synthesis, particularly as a sulfur transfer agent for the construction of disulfide and trisulfide bonds. This capability makes it a relevant tool for drug discovery and development, where such linkages are integral to the structure and function of many bioactive molecules. While the direct biological activities and mechanisms of action of **N,N'-Thiobisphthalimide** are not yet well-defined, the known pharmacological profiles of other phthalimide-containing compounds suggest that it may possess interesting biological properties worthy of further investigation. This technical guide provides a foundational understanding of **N,N'-Thiobisphthalimide** to support its use in research and development and to encourage further exploration of its potential applications.

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